

# Limited Research on 1-Hexadecylimidazolidine-2,4-dione in Material Science

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## Compound of Interest

Compound Name: 1-Hexadecylimidazolidine-2,4-dione

Cat. No.: B1334992

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Despite a comprehensive search, there is a notable lack of documented applications for **1-Hexadecylimidazolidine-2,4-dione** in material science research. The majority of available information pertains to its chemical and physical properties, with most academic research focusing on the broader family of imidazolidine-2,4-diones for their biological activities in the field of medicinal chemistry.

This document provides a summary of the known properties of **1-Hexadecylimidazolidine-2,4-dione** and explores its potential, yet unproven, applications in material science based on its chemical structure. Additionally, a general protocol for its synthesis is provided to facilitate future research into its properties and applications.

## Chemical and Physical Properties

**1-Hexadecylimidazolidine-2,4-dione**, also known as 1-N-Hexadecyl hydantoin, is a chemical compound with the molecular formula  $C_{19}H_{36}N_2O_2$ .<sup>[1][2]</sup> Its structure features a five-membered imidazolidine-2,4-dione ring, which is a derivative of hydantoin, and a long, 16-carbon alkyl chain (hexadecyl group) attached to one of the nitrogen atoms.<sup>[1]</sup> This combination of a polar heterocyclic head group and a long nonpolar tail gives the molecule an amphiphilic character, suggesting potential for surface activity and self-assembly.<sup>[1]</sup>

Property	Value	Reference
Molecular Weight	324.5 g/mol	[1][2]
Molecular Formula	C19H36N2O2	[1][2]
IUPAC Name	1-hexadecylimidazolidine-2,4-dione	[2]
CAS Number	85117-82-4	[1][2]
Physical State	Solid (at standard conditions)	[1]
XLogP3-AA	6.9	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	15	[1]
Exact Mass	324.277678395 Da	[1][2]

## Potential Applications in Material Science

The amphiphilic nature of **1-Hexadecylimidazolidine-2,4-dione** suggests several potential, though currently unexplored, applications in material science:

- **Surfactants and Emulsifiers:** The presence of a hydrophilic head (the imidazolidine-2,4-dione ring) and a long hydrophobic tail (the hexadecyl chain) makes it a candidate for use as a surfactant to reduce surface tension between liquids or between a liquid and a solid. This could be valuable in the formulation of emulsions and dispersions.
- **Self-Assembling Systems for Drug Delivery:** Amphiphilic molecules can self-assemble in solution to form structures like micelles or vesicles. These structures can encapsulate other molecules, such as drugs, and are a key area of research in drug delivery systems. The imidazolidine-2,4-dione moiety could potentially offer specific interactions with certain drug molecules, while the lipid tail forms the hydrophobic core.

- **Lubricants and Coatings:** The long alkyl chain could provide lubricity, suggesting potential use as an additive in lubricants. Furthermore, its ability to self-assemble could be explored for creating thin films or coatings on surfaces, potentially modifying their properties such as wettability or biocompatibility.

It is important to reiterate that these are prospective applications based on the molecule's structure, and experimental validation is required.

## Experimental Protocols

### Synthesis of 1-Hexadecylimidazolidine-2,4-dione

The synthesis of **1-Hexadecylimidazolidine-2,4-dione** can be adapted from general methods for the synthesis of N-substituted hydantoins. A plausible synthetic route involves the reaction of a hexadecyl-substituted urea derivative with an alpha-halo acetyl halide, followed by cyclization. A more direct, one-pot synthesis could involve the reaction of hexadecylamine, ethyl chloroacetate, and potassium cyanate. Below is a hypothetical protocol for the latter.

Materials:

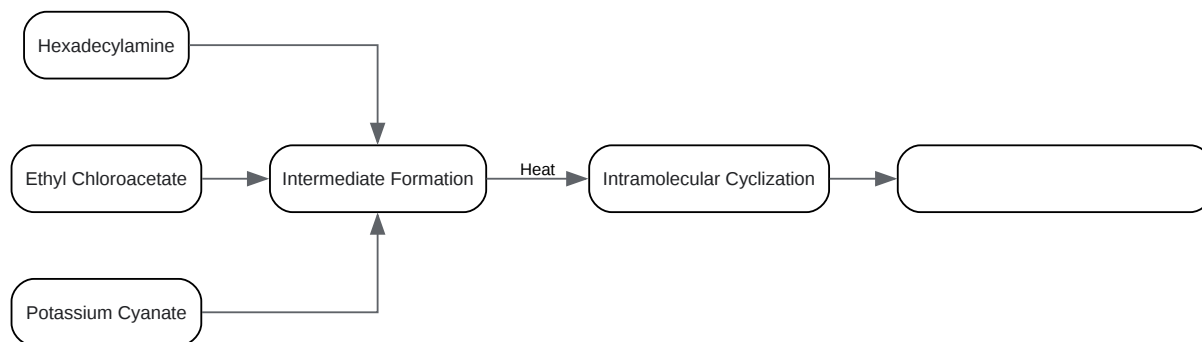
- Hexadecylamine
- Ethyl chloroacetate
- Potassium cyanate
- Ethanol
- Water
- Hydrochloric acid
- Sodium hydroxide
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer

- Heating mantle
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus

#### Procedure:

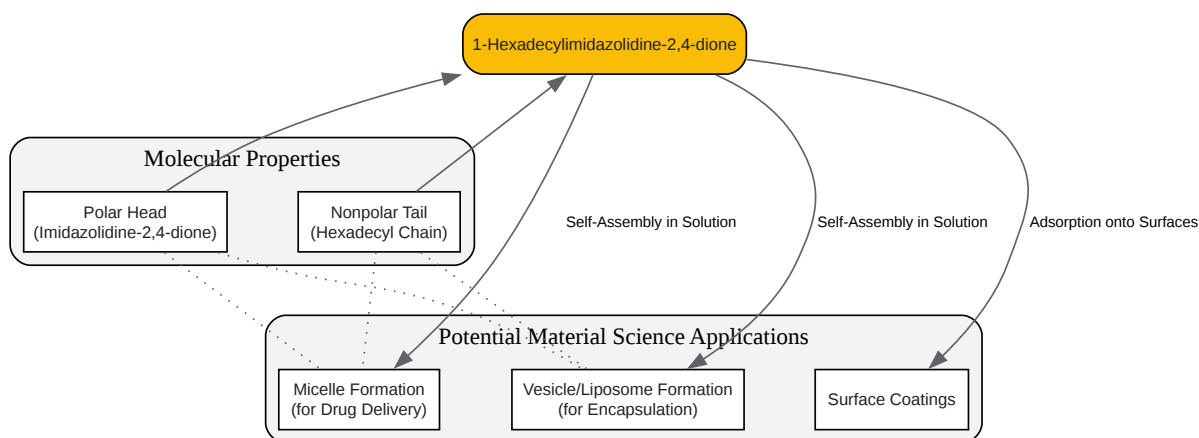
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve hexadecylamine (1 equivalent) in ethanol.
- **Addition of Reagents:** To this solution, add ethyl chloroacetate (1.1 equivalents) and potassium cyanate (1.2 equivalents).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Evaporate the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** To the residue, add water and ethyl acetate. Transfer the mixture to a separatory funnel. Wash the organic layer with a dilute solution of hydrochloric acid, followed by a dilute solution of sodium hydroxide, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **1-Hexadecylimidazolidine-2,4-dione** by recrystallization from a suitable solvent system, such as ethanol/water or hexane/ethyl acetate.
- **Characterization:** Confirm the structure and purity of the final product using techniques such as NMR spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), FT-IR spectroscopy, and mass spectrometry.

## Visualizations



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Caption: Synthesis pathway for **1-Hexadecylimidazolidine-2,4-dione**.



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Caption: Logical relationship of amphiphilic structure to potential applications.

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## References

- 1. 1-Hexadecylimidazolidine-2,4-dione (85117-82-4) for sale [[vulcanchem.com](https://vulcanchem.com)]
- 2. 1-Hexadecylimidazolidine-2,4-dione | C<sub>19</sub>H<sub>36</sub>N<sub>2</sub>O<sub>2</sub> | CID 3020363 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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